

Personal protective equipment for handling 1-Tetradecanethiol

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Compound of Interest

Compound Name: 1-Tetradecanethiol

Cat. No.: B147481

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Essential Safety and Handling Guide for 1-Tetradecanethiol

For researchers, scientists, and drug development professionals, the safe handling of laboratory chemicals is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **1-Tetradecanethiol** to ensure a secure laboratory environment.

Chemical and Physical Properties

1-Tetradecanethiol is a colorless liquid with a strong, unpleasant odor.^[1] Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value
Molecular Formula	C14H30S[1]
Molecular Weight	230.46 g/mol [2]
CAS Number	2079-95-0[1]
Appearance	Colorless liquid[1]
Odor	Unpleasant, Stench[1][3]
Melting Point	6 - 7 °C / 42.8 - 44.6 °F[1]
Boiling Point	176 - 180 °C / 348.8 - 356 °F[1]
Flash Point	> 110 °C / > 230 °F[1]
Water Solubility	Insoluble[1]

Hazard Identification and Personal Protective Equipment (PPE)

While some data suggests **1-Tetradecanethiol** does not meet the criteria for hazard classification, other sources indicate potential risks such as skin sensitization and serious eye damage.[1][2] Therefore, a cautious approach with appropriate PPE is crucial.

Hazard	GHS Classification	Recommended PPE
Eye Irritation	Eye Damage/Irritation, Category 1[2][4]	Safety goggles with side-shields or a face shield.[4][5]
Skin Sensitization	Skin Sensitization, Category 1[2]	Chemical-resistant gloves (Nitrile rubber, >0.11 mm thickness).[5]
Inhalation	May cause respiratory irritation.	Work in a certified chemical fume hood.[3][5] If exposure limits are exceeded, a respirator may be necessary. [3][5]
General Handling	N/A	A standard laboratory coat should be worn to protect against splashes.[5]

Operational Plan: Handling 1-Tetradecanethiol

A systematic approach to handling **1-Tetradecanethiol** is essential to minimize exposure and prevent accidents.

Engineering Controls

- Fume Hood: All work with **1-Tetradecanethiol** must be conducted in a certified chemical fume hood to control its strong, unpleasant odor and potential vapors.[5][6]
- Ventilation: Ensure adequate ventilation in the laboratory.[1][3]
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the work area.[7]

Personal Protective Equipment (PPE) Workflow



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Caption: Personal Protective Equipment (PPE) workflow for handling **1-Tetradecanethiol**.

Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure the chemical fume hood is operational. Prepare a bleach solution (e.g., a 1:1 mixture of commercial bleach and water) within the fume hood for immediate decontamination of small spills and equipment.[5]
- **Aliquotting and Transfer:** When transferring the liquid, use methods that minimize the release of its odor, such as a syringe or cannula.[5]
- **Odor Neutralization:** To prevent the potent thiol odor from escaping the fume hood, vent any reactions through a bleach trap.[8]

Emergency Procedures

In case of accidental exposure, immediate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. [1] Seek medical attention.[1]
Skin Contact	Wash the affected area immediately with plenty of soap and water for at least 15 minutes.[9] Remove contaminated clothing.[9] Get medical attention if symptoms occur.[1]
Inhalation	Move the individual to fresh air.[1] If breathing is difficult, provide oxygen. Seek immediate medical attention.[9]
Ingestion	Do NOT induce vomiting.[10] Clean the mouth with water and then drink plenty of water.[1] Seek medical attention if symptoms occur.[1]
Spills	For small spills, absorb the material with an inert absorbent like vermiculite or sand.[3][9] Place the contaminated material in a sealed, labeled container for proper disposal.[8] For large spills, evacuate the area and contact your institution's environmental health and safety department.

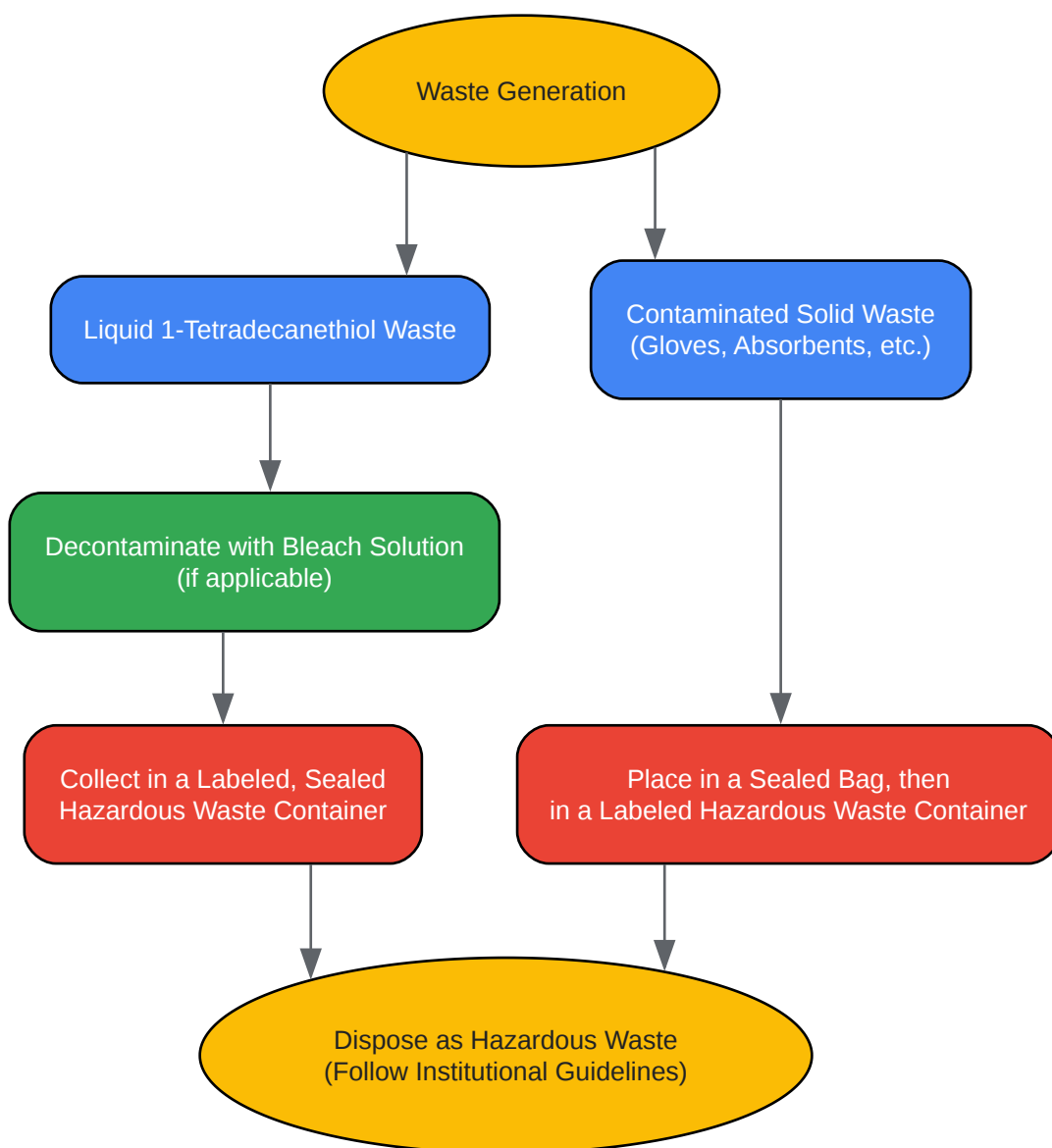
Disposal Plan

Proper disposal of **1-Tetradecanethiol** and associated waste is crucial to prevent environmental contamination and odor issues.

Decontamination

- Glassware and Equipment: All glassware and utensils that have come into contact with **1-Tetradecanethiol** should be decontaminated by soaking in a prepared bleach bath for at least 14 hours to neutralize the thiol.[5]

Waste Disposal Workflow



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Caption: Disposal workflow for **1-Tetradecanethiol** waste.

Disposal Guidelines

- Liquid Waste: Unused or waste **1-Tetradecanethiol** should be collected in a clearly labeled, sealed container for hazardous waste.
- Solid Waste: Contaminated items such as gloves, absorbent materials, and paper towels should be placed in a sealed plastic bag and then into a designated container for solid hazardous waste.[8]

- Regulations: All waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.^[1] Consult your institution's environmental health and safety department for specific procedures.

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